

# A Comparative Analysis of the Aroma Profiles of Isobutyl Angelate and Its Isomers

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## Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: *B145879*

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For researchers, scientists, and drug development professionals exploring the nuances of flavor and fragrance, understanding the distinct aromatic characteristics of isomeric compounds is paramount. This guide provides a detailed comparison of the aroma profiles of **isobutyl angelate** and its geometric and positional isomers, isobutyl tiglate and isobutyl senecioate. While direct quantitative comparative data is limited in publicly available literature, this document synthesizes the existing qualitative descriptions and relevant physicochemical properties to offer a comprehensive overview.

## Chemical Structures and Isomerism

**Isobutyl angelate**, isobutyl tiglate, and isobutyl senecioate are all esters with the chemical formula  $C_9H_{16}O_2$ . Their distinct aromas arise from the different spatial arrangements of the atoms within the acid moiety of the molecule. **Isobutyl angelate** and isobutyl tiglate are geometric isomers (cis-trans isomers) of 2-methyl-2-butenic acid isobutyl ester, while isobutyl senecioate is a positional isomer, 3-methyl-2-butenic acid isobutyl ester.

Isobutyl Senecioate  
(3-Methyl-2-butenic acid isobutyl ester)

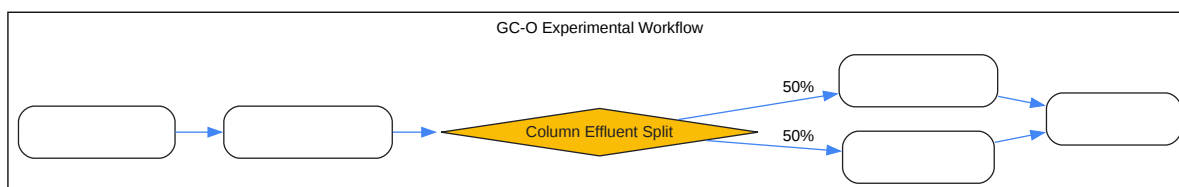
isobutyl\_senecioate

Isobutyl Tiglate  
((E)-2-Methyl-2-butenic acid isobutyl ester)

isobutyl\_tiglate

Isobutyl Angelate  
((Z)-2-Methyl-2-butenic acid isobutyl ester)

isobutyl\_angelate



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